

3-(Butylamino)propionitrile safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 3-(Butylamino)propionitrile

Cat. No.: B1266221

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A Technical Guide to the Safe Handling of 3-(Butylamino)propionitrile

Introduction

3-(Butylamino)propionitrile (CAS No: 693-51-6, Molecular Formula: $C_7H_{14}N_2$, Molecular Weight: 126.20 g/mol) is a chemical compound used in research and development settings.[1] [2] This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of its associated hazards, handling precautions, and emergency procedures. Due to its significant toxicity, strict adherence to safety protocols is imperative when working with this substance. This document synthesizes data from safety data sheets (SDS) and chemical property databases to ensure safe laboratory practices.

Hazard Identification and Classification

3-(Butylamino)propionitrile is classified as a hazardous substance with multiple acute and physical hazards.[3][4] The primary dangers are its high flammability and severe toxicity through multiple exposure routes.[3]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.[3]
- H300 + H310: Fatal if swallowed or in contact with skin.[3]

- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[3]

The table below summarizes the key hazard classifications.

Hazard Class	GHS Code	Description	Source
Flammable Liquids	H225	Highly flammable liquid and vapour	[3][4]
Acute Toxicity, Oral	H300	Fatal if swallowed	[3][4]
Acute Toxicity, Dermal	H310	Fatal in contact with skin	[3][4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[3][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3][4]

Physical and Chemical Properties

The physical and chemical properties of **3-(Butylamino)propionitrile** are essential for understanding its behavior and for safe handling. The following table presents key quantitative data. Note that some reported values may vary between suppliers.

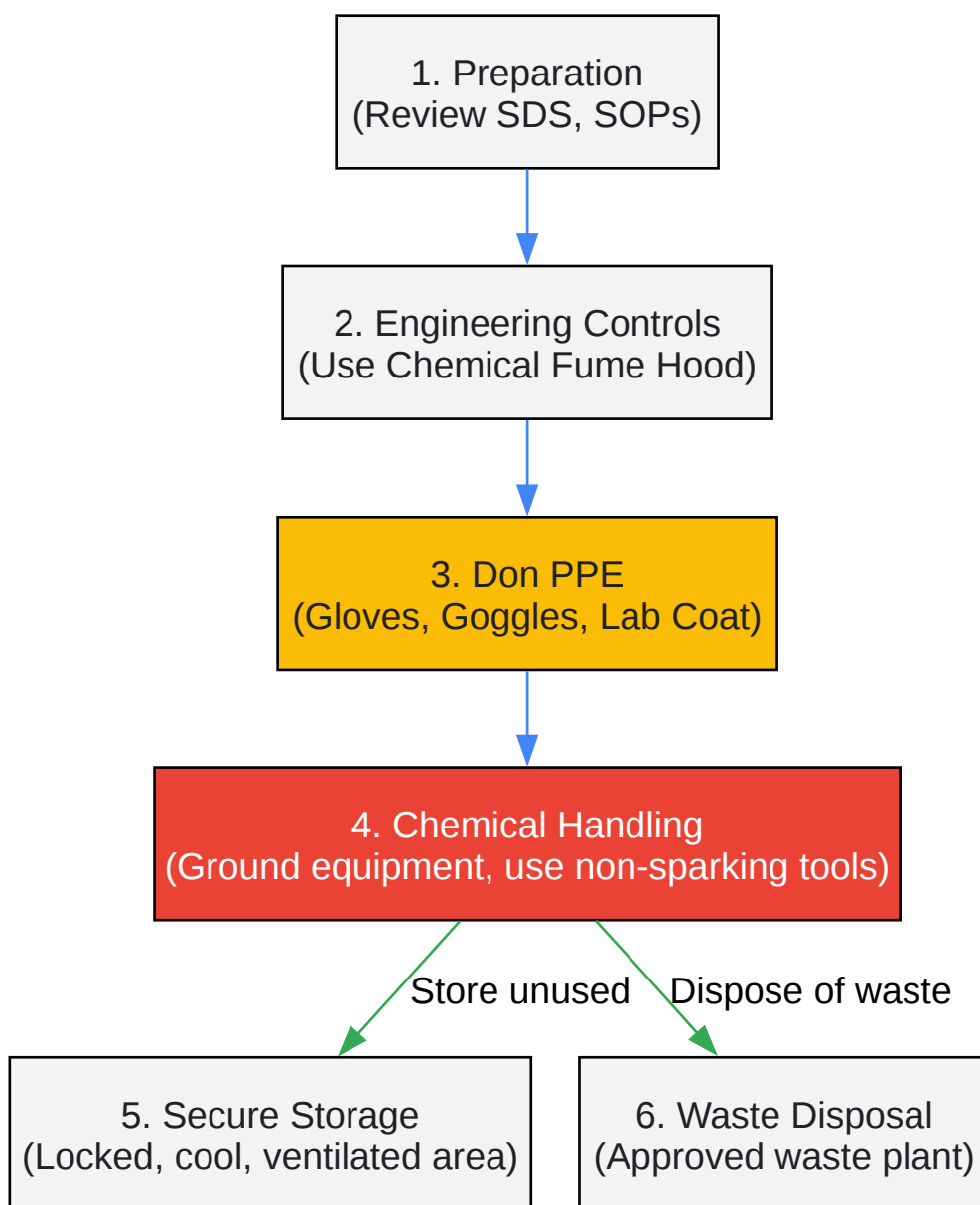
Property	Value	Unit	Source
CAS Number	693-51-6	N/A	[1][5]
Molecular Weight	126.20	g/mol	[1]
Melting Point	-93	°C	[3]
Boiling Point	97	°C	[3]
104-106 (at 10 mmHg)	°C	[5]	
Density	0.772 (at 25 °C)	g/mL	[3]
0.86	g/mL	[5]	
Octanol/Water Partition Coefficient (logP)	1.290	N/A	[1]

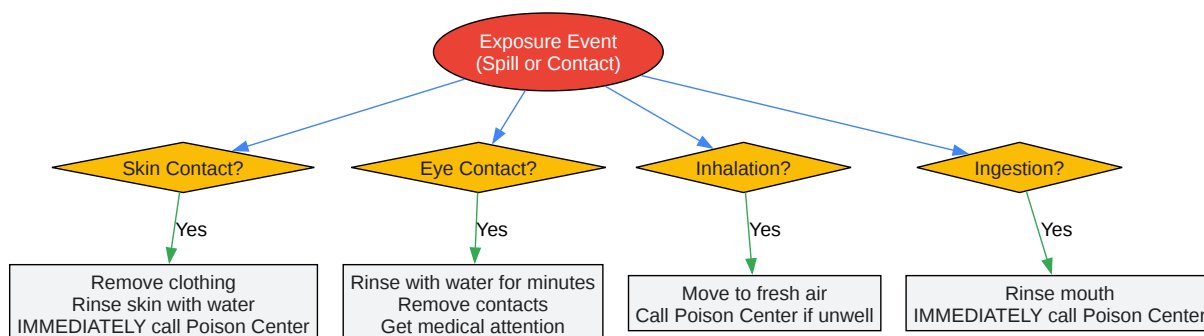
Experimental Protocols and Toxicity Mechanisms

Detailed experimental protocols for the toxicological assessment of **3-(butylamino)propionitrile** are not available in the reviewed literature. Similarly, specific signaling pathways for its mechanism of toxicity have not been elucidated. However, related propionitrile compounds, such as 3-(N,N-dimethylamino)propionitrile, have been shown to possess neurotoxic properties, which may suggest a potential area of concern for this class of chemicals.[6]

Safe Handling and Storage Workflow

Strict adherence to a defined workflow is critical to minimize exposure and ensure safety. This involves a sequence of steps from preparation and engineering controls to proper disposal.





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